

INCB059872 Dihydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *INCB059872 dihydrochloride*

Cat. No.: *B12389857*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

INCB059872 dihydrochloride is a potent, selective, and irreversible inhibitor of Lysine-Specific Demethylase 1 (LSD1), also known as KDM1A.^{[1][2]} LSD1 is a key enzyme in epigenetic regulation, primarily through the demethylation of histone H3 at lysine 4 (H3K4) and lysine 9 (H3K9).^{[3][4]} By inhibiting LSD1, INCB059872 alters gene expression, leading to anti-tumor activity in various cancer models, particularly in myeloid leukemia.^{[1][2]} These application notes provide detailed information on the solubility of **INCB059872 dihydrochloride** in various solvents and protocols for its use in research settings.

Chemical Properties

Property	Value
Chemical Name	1-((4-(methoxymethyl)-4-((((1R,2S)-2-phenylcyclopropyl)amino)methyl)piperidin-1-yl)methyl)cyclobutane-1-carboxylic acid dihydrochloride
Molecular Formula	C ₂₃ H ₃₆ Cl ₂ N ₂ O ₃
Molecular Weight	459.45 g/mol
Appearance	White to light yellow solid
CAS Number	3062683-32-0

Solubility Data

The solubility of **INCB059872 dihydrochloride** is a critical factor for the design of in vitro and in vivo experiments. Below is a summary of its solubility in common laboratory solvents. It is highly recommended to use freshly opened, anhydrous solvents, as the presence of moisture can significantly impact solubility.[\[1\]](#)[\[5\]](#)

Solvent	Concentration	Molarity (approx.)	Comments
DMSO	≥ 92 mg/mL	≥ 200.23 mM	May require ultrasonication and warming to 60°C to fully dissolve. Use of fresh, anhydrous DMSO is crucial as it is hygroscopic. [1] [6]
200 mg/mL	517.42 mM	Requires sonication. [5]	
Water	92 mg/mL	200.23 mM	-
Ethanol	92 mg/mL	200.23 mM	-

Note: The solubility in other common solvents such as PBS, methanol, and isopropanol is not readily available in the literature. It is recommended to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific application.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **INCB059872 dihydrochloride** in DMSO, suitable for most in vitro cell-based assays.

Materials:

- **INCB059872 dihydrochloride** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **INCB059872 dihydrochloride** needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 459.45 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 4.59 \text{ mg}$
- Weigh the compound: Carefully weigh out 4.59 mg of **INCB059872 dihydrochloride** and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube.

- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for 5-10 minutes.[\[5\]](#)
 - Alternatively, or in combination with sonication, warm the solution to 37-60°C for a short period, vortexing intermittently until the solid is completely dissolved.[\[6\]](#)
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to 1 month or at -80°C for up to 6 months.

Protocol 2: Formulation for In Vivo Oral Administration

This protocol provides a method for preparing a formulation of **INCB059872 dihydrochloride** suitable for oral administration in animal models. This formulation aims to achieve a clear solution with a concentration of at least 5 mg/mL.[\[7\]](#)

Materials:

- **INCB059872 dihydrochloride**
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Prepare a concentrated DMSO stock: Prepare a 50 mg/mL stock solution of **INCB059872 dihydrochloride** in DMSO as described in Protocol 1, adjusting the mass and volume accordingly.

- Formulation (to prepare 1 mL):
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of the 50 mg/mL **INCB059872 dihydrochloride** DMSO stock solution to the PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of saline to the mixture and vortex until a clear solution is obtained.
- Final Concentration: This procedure yields a 1 mL solution containing 5 mg of **INCB059872 dihydrochloride** (5 mg/mL).
- Use: It is recommended to prepare this formulation fresh on the day of use.[\[7\]](#)

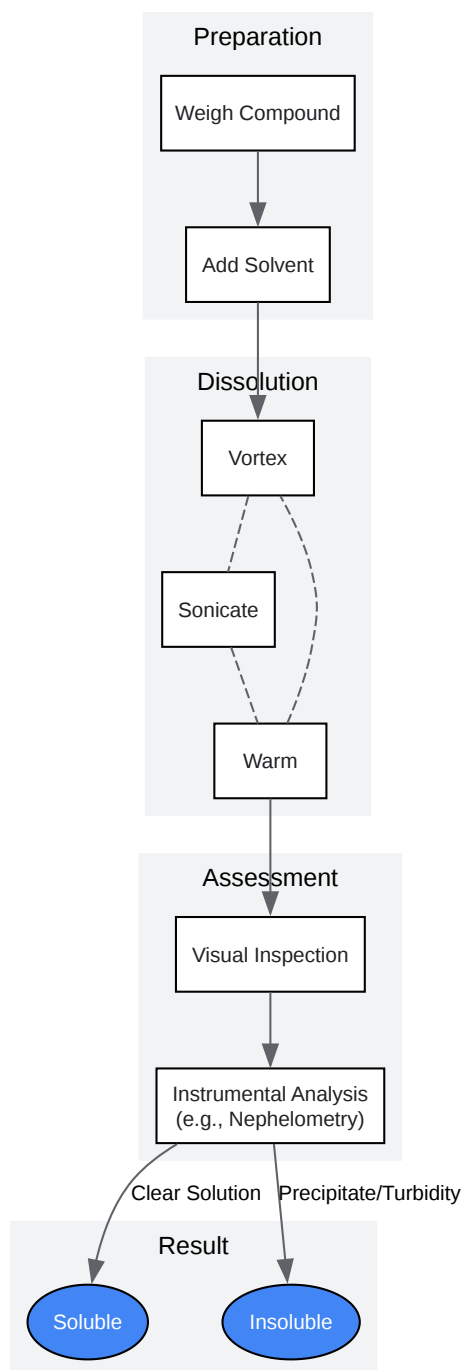
Mechanism of Action: LSD1 Inhibition

INCB059872 is an irreversible inhibitor of LSD1. LSD1 functions within the CoREST (Co-repressor for RE1-silencing transcription factor) complex, which also includes HDAC1/2. This complex is recruited by transcription factors like GFI1/GFI1B (Growth Factor Independence 1/1B) to specific gene promoters.[\[1\]](#)

LSD1's primary role is to demethylate mono- and di-methylated H3K4 (H3K4me1/2), which are generally associated with active gene transcription. By removing these methyl groups, LSD1 contributes to transcriptional repression. The inhibition of LSD1 by INCB059872 leads to an accumulation of H3K4 methylation, resulting in the expression of genes that promote cell differentiation and inhibit tumor growth.[\[3\]](#)

Visualizations

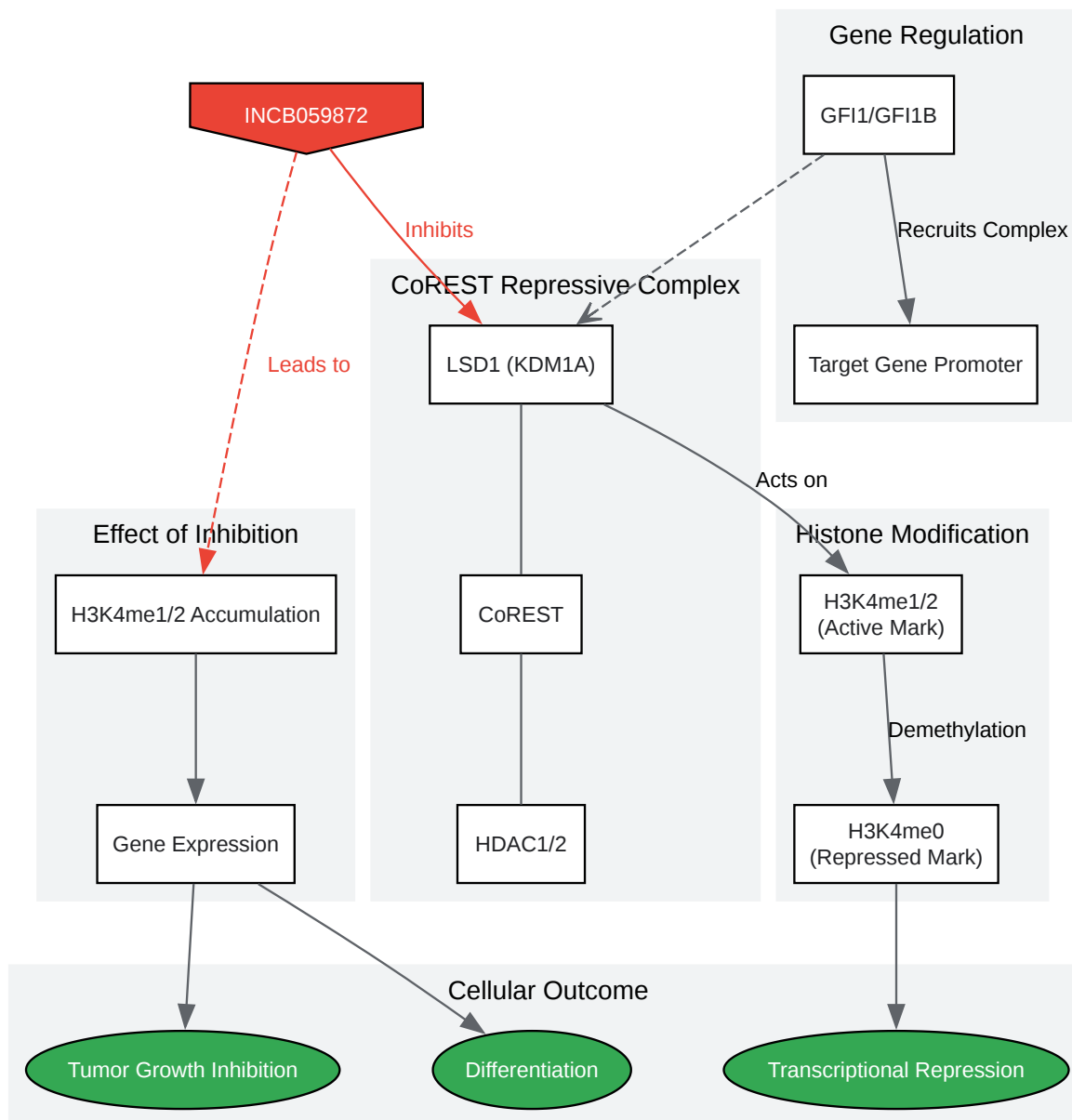
Experimental Workflow for Solubility Assessment



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Caption: Workflow for determining compound solubility.

INCB059872 Mechanism of Action

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Caption: LSD1 signaling and inhibition by INCB059872.

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